

# Solubility of 4-(4-Fluorophenyl)benzoic acid in organic solvents

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## Compound of Interest

Compound Name: 4-(4-Fluorophenyl)benzoic acid

Cat. No.: B1304070

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An In-depth Technical Guide to the Solubility of **4-(4-Fluorophenyl)benzoic acid** in Organic Solvents

Disclaimer: Publicly available quantitative solubility data for **4-(4-Fluorophenyl)benzoic acid** across a wide range of organic solvents is limited. This guide summarizes the available information and provides a detailed experimental framework for researchers to determine solubility in their specific solvent systems.

## Introduction

**4-(4-Fluorophenyl)benzoic acid** (CAS: 5731-10-2) is a biphenyl carboxylic acid derivative. Understanding its solubility in various organic solvents is critical for a wide range of applications in research and development, including reaction chemistry, purification, formulation, and drug discovery. The molecule's structure, featuring a polar carboxylic acid group and a large, non-polar fluorobiphenyl backbone, results in a solubility profile that is highly dependent on the properties of the solvent. This guide provides available solubility data and a comprehensive protocol for its experimental determination.

## Solubility Data

The following table summarizes the currently available quantitative and qualitative solubility data for **4-(4-Fluorophenyl)benzoic acid**. Researchers are encouraged to use the experimental protocols outlined in Section 3.0 to generate precise data for their solvents of interest.

Solvent	CAS Number	Solubility	Data Type
Dimethyl Sulfoxide (DMSO)	67-68-5	≥ 125 mg/mL	Quantitative[1]
Methanol (MeOH)	67-56-1	Slightly Soluble	Qualitative[2]
Ethanol (EtOH)	64-17-5	High Solubility	Qualitative[3]
Dimethylformamide (DMF)	68-12-2	High Solubility	Qualitative[3]
Chloroform	67-66-3	High Solubility	Qualitative[3]

## Experimental Protocol: Isothermal Equilibrium Solubility Method

The most common and reliable method for determining the equilibrium solubility of a solid compound in a solvent is the isothermal shake-flask method. This protocol is based on standard laboratory procedures for benzoic acid and its derivatives.[4][5]

### Materials and Equipment

- 4-(4-Fluorophenyl)benzoic acid (solid)
- Solvent of interest (analytical grade)
- Analytical balance
- Scintillation vials or sealed flasks
- Constant temperature orbital shaker or water bath
- Centrifuge
- Syringe filters (0.22 µm or 0.45 µm, PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes

- Analytical instrument for quantification (e.g., HPLC-UV, UV-Vis Spectrophotometer)

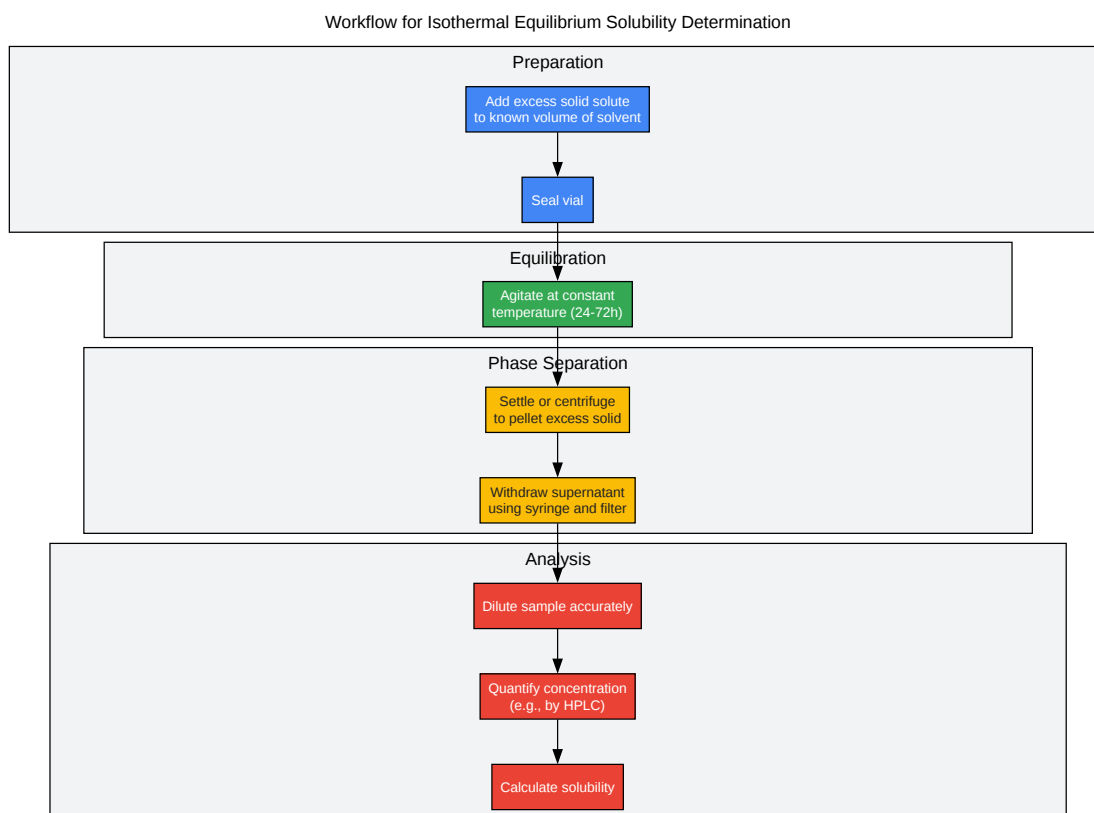
## Step-by-Step Methodology

- Preparation of Supersaturated Solution: Add an excess amount of solid **4-(4-Fluorophenyl)benzoic acid** to a known volume or mass of the selected solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
- Equilibration: Place the sealed vials in a constant temperature shaker or water bath. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that the system reaches thermodynamic equilibrium. The time required may vary depending on the solvent and compound.
- Phase Separation: After the equilibration period, cease agitation and allow the vials to rest at the same constant temperature for at least 2 hours to allow the undissolved solid to settle. For finer suspensions, centrifugation at the same temperature is recommended to pellet the excess solid.
- Sampling: Carefully withdraw a clear aliquot of the supernatant (the saturated solution) using a syringe. Immediately pass the solution through a syringe filter into a pre-weighed, clean vial. This step is critical to remove all particulate matter.
- Quantification:
  - Accurately determine the mass of the collected filtrate.
  - Dilute the filtrate with a suitable solvent to a concentration that falls within the linear range of the chosen analytical method.
  - Quantify the concentration of **4-(4-Fluorophenyl)benzoic acid** in the diluted sample using a pre-validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection. A calibration curve must be generated using standards of known concentrations.
- Calculation: Calculate the solubility using the determined concentration and the dilution factor. The results are typically expressed in units of mg/mL, g/L, or mol/L.

# Visualized Workflows and Relationships

## Experimental Workflow Diagram

The following diagram illustrates the logical steps of the isothermal equilibrium method for solubility determination.

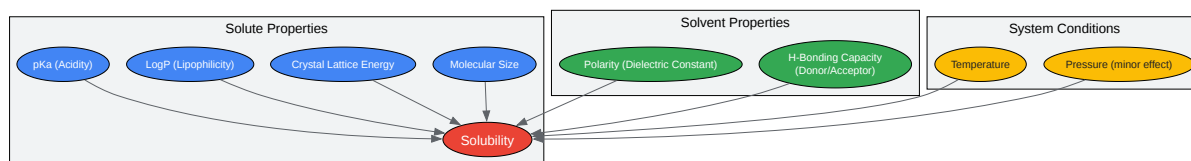


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Caption: Workflow for Isothermal Equilibrium Solubility Determination.

## Factors Influencing Solubility

The solubility of a solid in a liquid solvent is a complex interplay between the properties of the solute, the properties of the solvent, and the external conditions.



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Caption: Key factors influencing the solubility of a solid compound.

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